Proper Disposal Procedures for NPPM 6748-481

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Compound of Interest

Compound Name:	*NPPM 6748-481*
CAS No.:	*432020-20-7*
Cat. No.:	*B1681829*

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This document provides essential safety and logistical information for the proper handling and disposal of **NPPM 6748-481**, a selective inhibitor of the yeast phosphatidylinositol transfer protein (PITP) Sec14. Adherence to these guidelines is crucial to ensure laboratory safety and environmental protection.

Product Identification and Properties

NPPM 6748-481, also known as SMI481, is a small molecule inhibitor used in research to study phosphoinositide signaling.[1][2] Its chemical and physical properties are summarized below.

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Property	Value
Synonyms	SMI481, (4-chloro-3-nitrophenyl)(4-(2-fluorophenyl)piperazin-1-yl)methanone
CAS Number	432020-20-7
Molecular Formula	C17H15ClFN3O3
Molecular Weight	363.77 g/mol
Appearance	White to beige solid
Solubility	Soluble in DMSO (e.g., 5 mg/mL or 100 mg/mL with warming)
Storage	Store at 2-8°C for short term. For long-term storage of stock solutions, aliquot and store at -20°C (for 1 month) or -80°C (for 6 months).[1]

Hazard Identification and Safety Precautions

According to available Safety Data Sheets (SDS), **NPPM 6748-481** is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, Oral, Category 4).[3]
- Very toxic to aquatic life with long lasting effects (Acute aquatic toxicity, Category 1; Chronic aquatic toxicity, Category 1).[3]

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., butyl rubber for DMSO solutions), a lab coat, and safety glasses.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]

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- Avoid release to the environment.[3]

Step-by-Step Disposal Procedures

Disposal of **NPPM 6748-481** and its containers must be conducted in accordance with all applicable local, state, and federal regulations. This compound's toxicity to aquatic life necessitates that it must not be disposed of down the drain or in regular trash.

Step 1: Waste Classification

- Classify waste containing **NPPM 6748-481** as hazardous chemical waste. Due to its chemical structure (a chlorinated and nitrated aromatic compound), it is considered a persistent environmental pollutant.[5][6]

Step 2: Waste Segregation and Collection

- Solid Waste: Collect unused or expired solid **NPPM 6748-481** in a clearly labeled, sealed container designated for hazardous chemical waste.
- Solutions: Solutions of **NPPM 6748-481**, typically in DMSO, should be collected in a separate, compatible, and clearly labeled hazardous waste container.[1][7] Do not mix with other waste streams unless compatible.
    - Label the container as "Hazardous Waste" and clearly list the contents, including "**NPPM 6748-481** (SMI481)" and the solvent (e.g., "DMSO").
- Contaminated Materials: Any materials contaminated with **NPPM 6748-481**, such as pipette tips, gloves, and empty vials, should be collected in a designated hazardous waste container.

Step 3: Storage of Waste

- Store the sealed hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until collection by a certified waste disposal service.

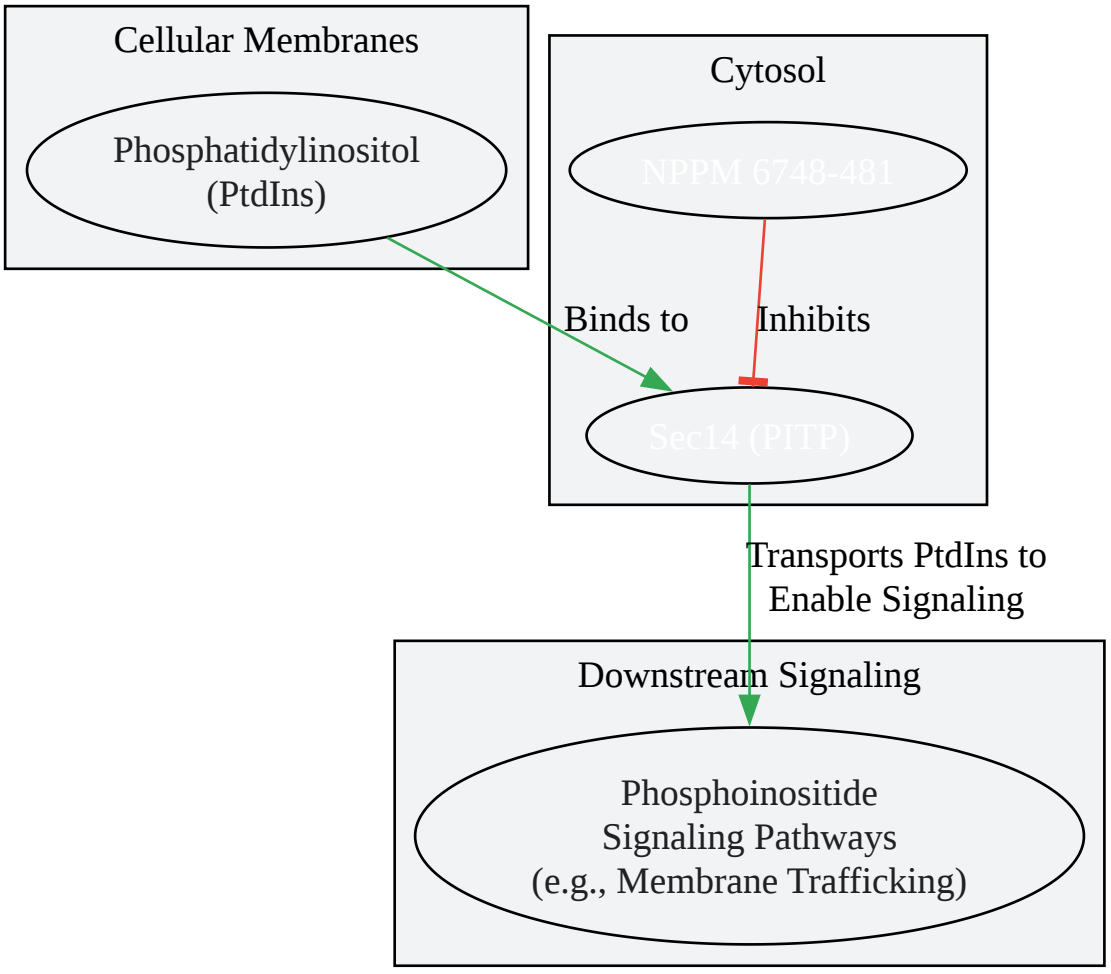
Step 4: Final Disposal

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- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[2][8]
- Provide the waste disposal service with the Safety Data Sheet (SDS) for **NPPM 6748-481**.

Experimental Protocols and Visualization

Mechanism of Action: **NPPM 6748-481** selectively inhibits the yeast phosphatidylinositol transfer protein (PITP) Sec14. PITPs are crucial for the transport of phosphatidylinositol (PtdIns), a precursor for various phosphoinositide signaling molecules. By inhibiting Sec14, **NPPM 6748-481** disrupts the proper localization and signaling of these important lipids, affecting cellular processes like membrane trafficking.



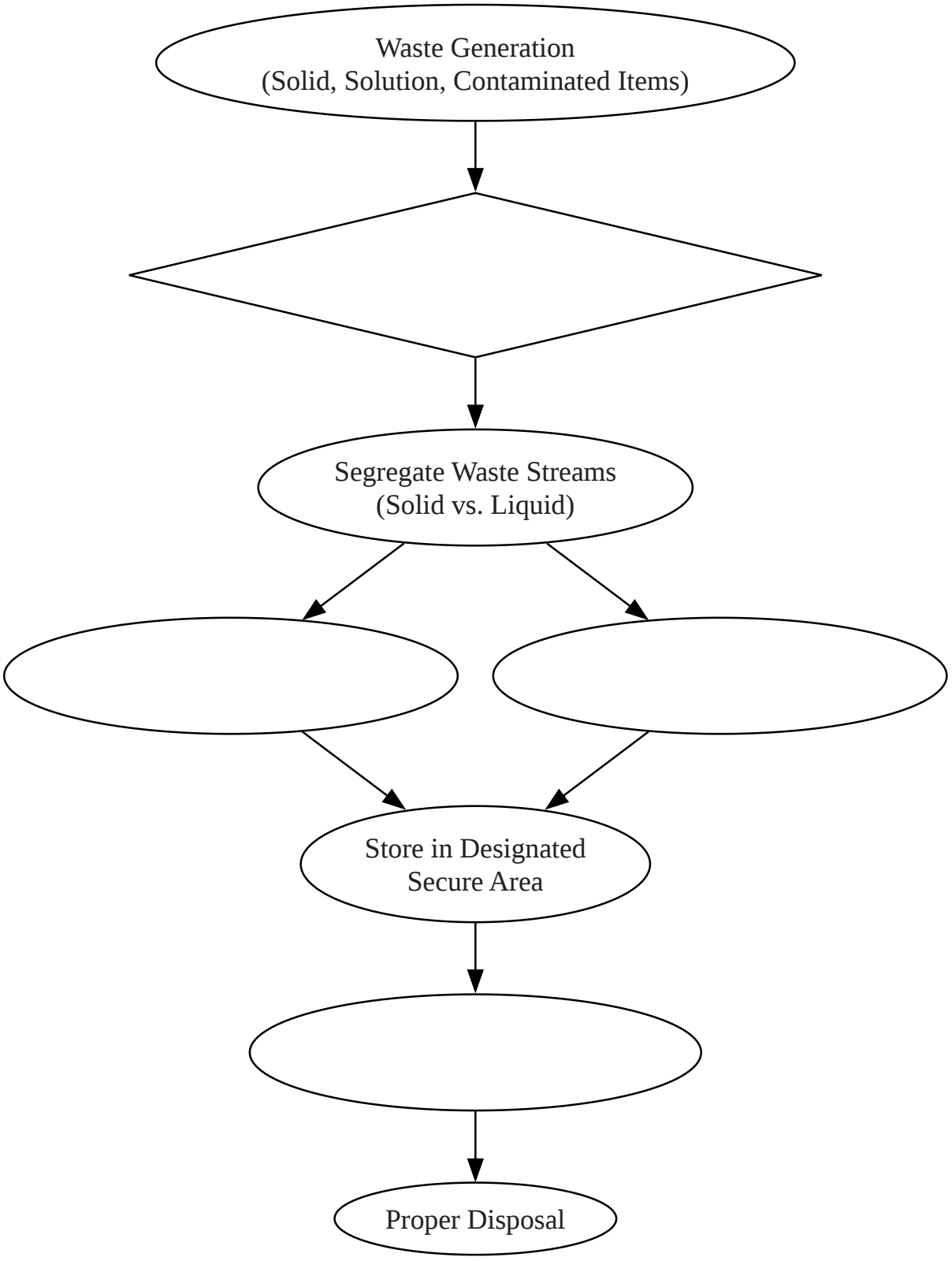
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Caption: Mechanism of **NPPM 6748-481** action on the Sec14 signaling pathway.

Experimental Workflow for Disposal: The following diagram outlines the logical flow for the proper disposal of **NPPM 6748-481** waste.

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Caption: Logical workflow for the safe disposal of **NPPM 6748-481** waste.

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